

Technical Guide: Characterization of Halogenated Ether Anesthetics (Focus on Enflurane)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Nitropyrimidin-5-amine

CAS No.: 123770-64-9

Cat. No.: B568180

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Executive Summary

This guide details the physicochemical characterization, synthesis, and metabolic profiling of Enflurane, a volatile halogenated ether used as an inhalation anesthetic. While the user-provided CAS 3073-77-6 does not correspond to a known public registry entry, the protocols described herein for Enflurane (CAS 13838-16-9) are applicable to the structural elucidation and safety assessment of novel fluorinated ethers in drug development. Key focus areas include ^{19}F -NMR spectroscopy for structural validation, GC-MS for impurity profiling, and CYP2E1-mediated defluorination mechanisms critical for assessing nephrotoxicity risks.

Chemical Identity & Physicochemical Properties

Accurate characterization begins with establishing the chemical identity. Enflurane is a structural isomer of Isoflurane, differing in the position of the chlorine atom.

Property	Specification
Common Name	Enflurane
IUPAC Name	2-Chloro-1-(difluoromethoxy)-1,1,2-trifluoroethane
CAS Registry Number	13838-16-9 (Note: 3073-77-6 is unlisted)
Molecular Formula	C3H2ClF5O
Molecular Weight	184.49 g/mol
Structure	CHF2-O-CF2-CHClF
Boiling Point	56.5 °C at 760 mmHg
Density	1.517 g/mL at 25 °C
Vapor Pressure	175 mmHg at 20 °C
Solubility	Sparingly soluble in water; miscible with organic solvents
Partition Coefficient (Log P)	~2.1 (Lipophilic)

Synthesis & Manufacturing Pathways

The synthesis of Enflurane requires precise halogenation steps to ensure regio-selectivity. A common industrial route involves the chlorination of a fluorinated ether precursor followed by fluorination.

Core Synthesis Protocol

- **Precursor Formation:** Reaction of Chlorotrifluoroethylene (CTFE) with Methanol under basic conditions yields 2-chloro-1,1,2-trifluoroethyl methyl ether.
 - **Reaction:**
- **Photochlorination:** The methyl group is chlorinated using chlorine gas () under UV light to form the trichloromethyl ether intermediate.

- Reaction:
- Fluorination (Swarts Reaction): The trichloromethyl group is converted to a difluoromethyl group using a fluorinating agent like Antimony Trifluoride () or Hydrogen Fluoride (HF) with a catalyst ().
- Reaction:
(Enflurane)

Process Flow Diagram



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Caption: Industrial synthesis pathway of Enflurane via chlorination and Swarts fluorination.

Analytical Characterization Protocols

To validate the identity and purity of Enflurane (or related fluorinated ethers), a multi-modal approach is required.

A. Nuclear Magnetic Resonance (NMR)

NMR is the definitive tool for distinguishing isomers (e.g., Enflurane vs. Isoflurane).

- ¹H-NMR (Proton):
 - CHF₂ Group: Appears as a triplet (coupling with two F atoms) around 6.0-6.5 ppm (Hz).
 - CHClF Group: Appears as a doublet of doublets (coupling with F and H) around

5.5-6.0 ppm.

- ¹⁹F-NMR (Fluorine): Critical for fluorinated drugs.
 - -OCF₂- Group: Distinct AB quartet or multiplet due to diastereotopic fluorines if a chiral center is present.
 - -CHF₂ Group: Doublet (coupling with H).
 - -CHClF Group: Multiplet.

B. Infrared Spectroscopy (IR)

- C-F Stretch: Strong, broad bands in the 1100–1300 cm⁻¹ region.
- C-H Stretch: Weak bands around 3000 cm⁻¹ (C-H on fluorinated carbons is shifted).
- Ether C-O Stretch: Strong band around 1100-1200 cm⁻¹.

C. Gas Chromatography-Mass Spectrometry (GC-MS)

- Column: DB-624 or equivalent (designed for volatile halocarbons).
- Carrier Gas: Helium at 1.0 mL/min.
- Mass Spectrum:
 - Molecular Ion: Often weak or absent.
 - Base Peak: Typically 51 () or 67 ().
 - Fragmentation: Loss of Cl (

) and HF (

).

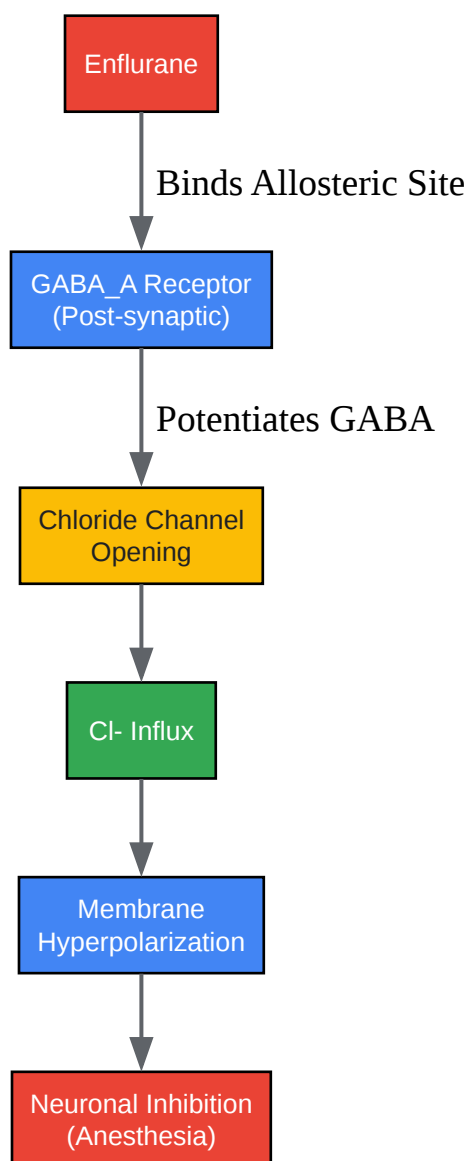
Pharmacology & Mechanism of Action

Enflurane acts primarily by modulating ligand-gated ion channels in the central nervous system.

Mechanism

- **GABA_A Receptor:** Enflurane binds to specific transmembrane sites on the GABA_A receptor complex.
- **Chloride Influx:** Potentiates the effect of GABA, increasing the frequency and duration of chloride () channel opening.
- **Hyperpolarization:** Influx of hyperpolarizes the neuronal membrane, inhibiting action potential firing and inducing anesthesia.
- **NMDA Receptor:** Acts as an antagonist at the NMDA glutamate receptor (secondary mechanism).

Signaling Pathway Diagram



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Caption: Mechanism of action of Enflurane at the GABA_A receptor leading to neuronal inhibition.

Metabolism & Toxicology (Critical Safety)

Understanding the metabolism of fluorinated ethers is vital due to the risk of inorganic fluoride () nephrotoxicity.

Metabolic Pathway (CYP2E1)

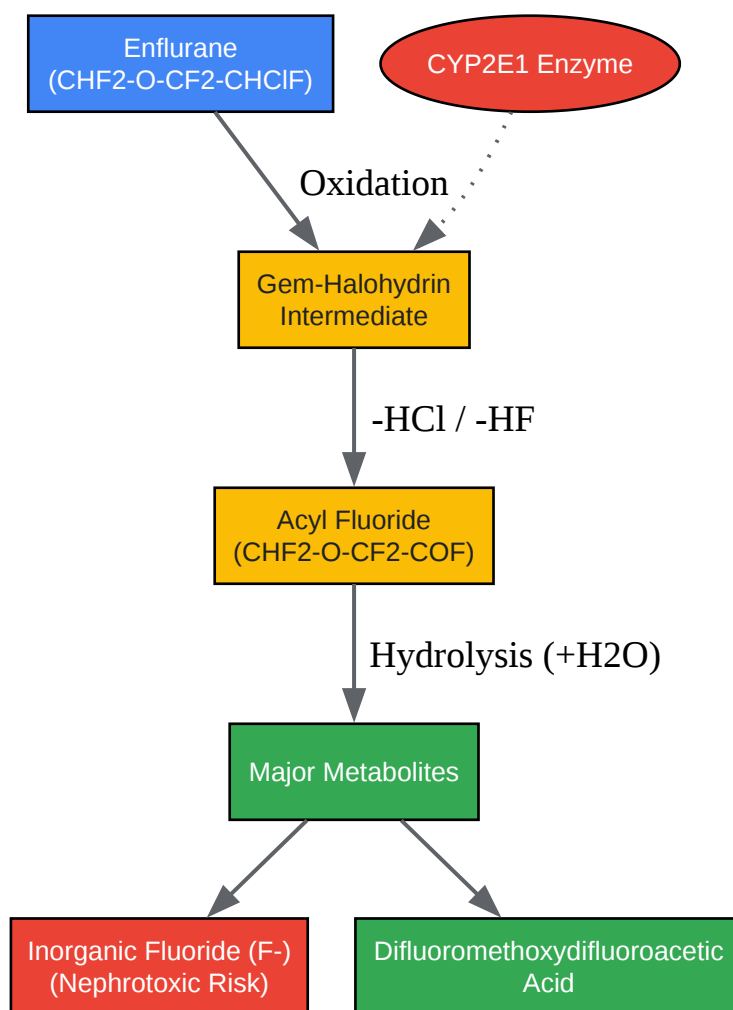
Enflurane is metabolized (2-5%) by Cytochrome P450 2E1 (CYP2E1) in the liver.

- Oxidation: CYP2E1 inserts oxygen at the ethyl C-H bond ().
- Intermediate: Formation of a gem-halohydrin ().
- Dehydrohalogenation: Spontaneous loss of HCl (or HF) to form an acyl fluoride ().
- Hydrolysis: The acyl fluoride hydrolyzes rapidly to release Difluoromethoxydifluoroacetic acid and Inorganic Fluoride ().

Toxicological Consequence:

- Elevated serum fluoride ($>50 \mu\text{M}$) can cause high-output renal failure (polyuria).
- Enflurane produces more than Isoflurane or Desflurane, which led to its decline in clinical use.

Metabolic Flow Diagram



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Caption: Hepatic metabolism of Enflurane via CYP2E1 yielding potentially nephrotoxic inorganic fluoride.

References

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